

challenges in handling and storing N,N-diallyl-4-methylbenzenesulfonamide

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Compound of Interest

Compound Name: *N,N-diallyl-4-methylbenzenesulfonamide*

Cat. No.: *B1267651*

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Technical Support Center: N,N-Diallyl-4-methylbenzenesulfonamide

Welcome to the technical support center for **N,N-diallyl-4-methylbenzenesulfonamide**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the handling, storage, and troubleshooting of common issues encountered during experimentation with this compound.

Frequently Asked Questions (FAQs)

Q1: What is **N,N-diallyl-4-methylbenzenesulfonamide** and what are its common applications?

N,N-diallyl-4-methylbenzenesulfonamide (CAS No: 50487-72-4) is a sulfonamide compound containing two allyl groups attached to the nitrogen atom. It is primarily used in organic synthesis, for instance, as a substrate in ring-closing metathesis (RCM) reactions to form nitrogen-containing heterocyclic compounds.[1] While the broader class of sulfonamides has diverse biological activities, the specific applications of this compound in drug development are still a subject of research.

Q2: What are the recommended storage conditions for **N,N-diallyl-4-methylbenzenesulfonamide**?

To ensure the stability and purity of **N,N-diallyl-4-methylbenzenesulfonamide**, it is recommended to store it under an inert atmosphere (e.g., argon or nitrogen) at a temperature of 2-8°C.[2] This minimizes potential degradation from air and moisture.

Q3: What are the main safety hazards associated with **N,N-diallyl-4-methylbenzenesulfonamide**?

Based on available data for the compound and its structural analogs, **N,N-diallyl-4-methylbenzenesulfonamide** is harmful if swallowed (H302).[1] It is also advised to wear protective gloves, and eye/face protection during handling.[1] General precautionary statements for this class of compounds include keeping it away from heat, sparks, open flames, and combustible materials.

Q4: What is the typical appearance of **N,N-diallyl-4-methylbenzenesulfonamide**?

There are some discrepancies in the reported appearance of this compound. Some suppliers describe it as a solid, while others list it as a colorless to light yellow or light orange clear liquid. This variation may be due to the presence of impurities or different polymorphic forms. If the compound appears discolored, it may be advisable to purify it before use.

Troubleshooting Guides

This section addresses specific issues that may arise during the synthesis, purification, and use of **N,N-diallyl-4-methylbenzenesulfonamide**.

Synthesis & Purification

Problem 1: Low yield during the synthesis of **N,N-diallyl-4-methylbenzenesulfonamide**.

- Possible Cause A: Inefficient reaction conditions. The reaction of 4-methylbenzenesulfonyl chloride with diallylamine may be incomplete.
 - Troubleshooting: Ensure the use of an appropriate base (e.g., triethylamine or potassium carbonate) to neutralize the HCl generated during the reaction. The reaction can be gently heated, but monitor for potential side reactions. Using a slight excess of diallylamine can also drive the reaction to completion.

- Possible Cause B: Product loss during workup. The product may be lost during the extraction and washing steps.
 - Troubleshooting: After quenching the reaction, ensure the pH is adjusted appropriately to keep the product in the organic layer. Use a suitable organic solvent for extraction, such as dichloromethane or ethyl acetate. Perform multiple extractions with smaller volumes of solvent to maximize recovery.
- Possible Cause C: Competing side reactions. The starting materials or product may be undergoing side reactions.
 - Troubleshooting: Maintain a low reaction temperature to minimize side reactions. Ensure the reaction is performed under an inert atmosphere to prevent oxidation.

Problem 2: Difficulty in purifying the product.

- Possible Cause A: Presence of unreacted starting materials. Unreacted 4-methylbenzenesulfonyl chloride or diallylamine may co-elute with the product during chromatography.
 - Troubleshooting: Before purification, wash the crude product with a dilute acid solution to remove excess diallylamine and with a dilute base solution to remove any remaining 4-methylbenzenesulfonyl chloride.
- Possible Cause B: Oily product that is difficult to crystallize. The product may be an oil at room temperature, making crystallization challenging.
 - Troubleshooting: Attempt crystallization from a variety of solvent systems (e.g., ethanol/water, hexane/ethyl acetate). If crystallization is unsuccessful, purification by column chromatography on silica gel is a reliable alternative.
- Possible Cause C: Product decomposition on silica gel. Some sulfonamides can be sensitive to acidic silica gel.
 - Troubleshooting: If decomposition is suspected, use silica gel that has been neutralized with a small amount of triethylamine in the eluent.

Use in Reactions (e.g., Ring-Closing Metathesis)

Problem 3: Incomplete conversion in a ring-closing metathesis (RCM) reaction.

- Possible Cause A: Catalyst deactivation. The ruthenium catalyst used for RCM can be sensitive to impurities.
 - Troubleshooting: Ensure that the **N,N-diallyl-4-methylbenzenesulfonamide** substrate is of high purity. Remove any residual base or acid from the synthesis and purification steps. Use freshly distilled and degassed solvents for the RCM reaction.
- Possible Cause B: Insufficient catalyst loading or reaction time.
 - Troubleshooting: Increase the catalyst loading in small increments (e.g., from 1 mol% to 2.5 mol% or 5 mol%). Monitor the reaction progress by TLC or GC-MS and extend the reaction time if necessary.
- Possible Cause C: Unfavorable reaction equilibrium. The equilibrium of the RCM reaction may not favor the cyclic product.
 - Troubleshooting: Perform the reaction under dilute conditions to favor the intramolecular cyclization. If ethylene is a byproduct, bubbling a stream of inert gas through the reaction mixture can help to drive the equilibrium towards the product.

Data Presentation

Table 1: Physical and Chemical Properties of **N,N-Diallyl-4-methylbenzenesulfonamide**

Property	Value	Reference
CAS Number	50487-72-4	[2]
Molecular Formula	C ₁₃ H ₁₇ NO ₂ S	[1]
Molecular Weight	251.35 g/mol	[1]
Appearance	Solid or Colorless to light yellow/orange liquid	Varies by supplier
Storage	Inert atmosphere, 2-8°C	[2]

Table 2: Safety Information for **N,N-Diallyl-4-methylbenzenesulfonamide**

Hazard Statement	GHS Code	Precautionary Statements
Harmful if swallowed	H302	P280, P305+P351+P338

Disclaimer: This safety information is based on limited available data. Users should consult a comprehensive Safety Data Sheet (SDS) from their supplier and perform a thorough risk assessment before handling this compound.

Experimental Protocols

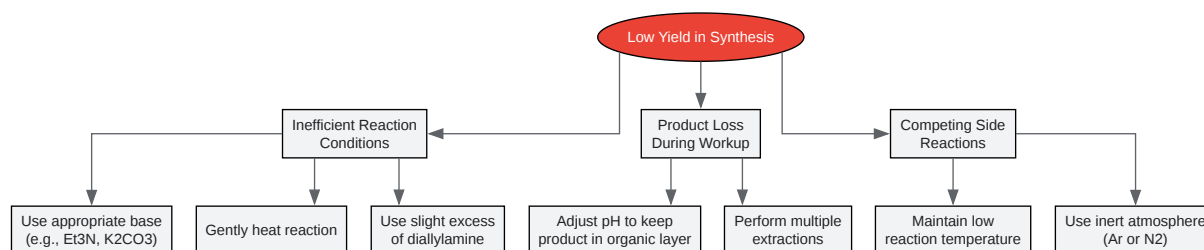
Synthesis of N-allyl-N-benzyl-4-methylbenzenesulfonamide (A related compound)[3]

This protocol describes the synthesis of a structurally similar compound and can be adapted for the synthesis of **N,N-diallyl-4-methylbenzenesulfonamide** by substituting benzyl bromide with allyl bromide and N-allyl-4-methylbenzenesulfonamide with diallylamine.

- **Reaction Setup:** To a stirring solution of N-allyl-4-methylbenzenesulfonamide (0.905 g, 4.28 mmol) in 10 mL of tetrahydrofuran, benzyl bromide (0.51 mL, 4.29 mmol) is added dropwise.
- **Base Addition:** This is followed by the dropwise addition of 0.535 M sodium hydroxide (10 mL, 5.35 mmol).
- **Reaction:** The mixture is left to stir for 24 hours at room temperature.
- **Isolation:** After 24 hours, a white precipitate is isolated directly from the reaction mixture via vacuum filtration.
- **Purification:** The crude product is recrystallized from ethanol to afford white crystals, which are then dried under vacuum for 24 hours.

Visualizations

Logical Workflow for Troubleshooting Low Yield in Synthesis

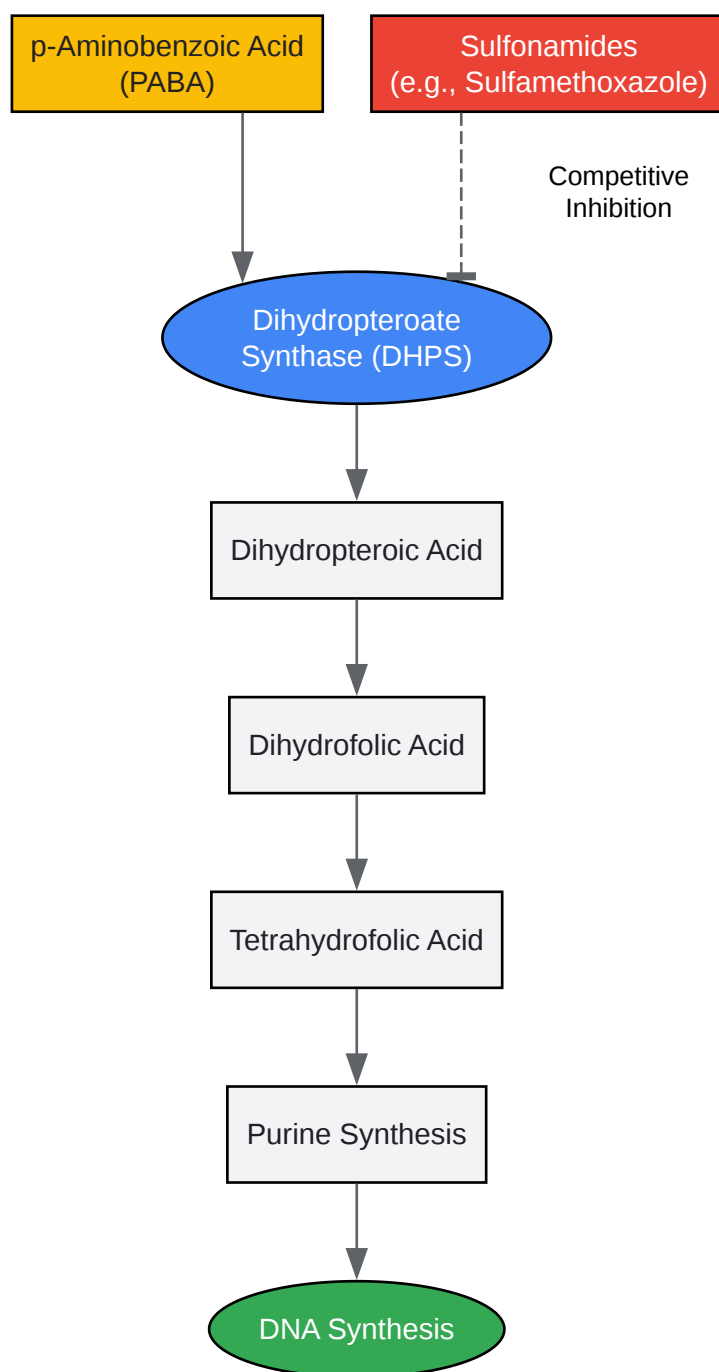


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Caption: A flowchart outlining potential causes and solutions for low yields in the synthesis of **N,N-diallyl-4-methylbenzenesulfonamide**.

Signaling Pathway (Illustrative Example for Sulfonamides)

Disclaimer: The following diagram illustrates a general mechanism of action for some sulfonamide drugs, which is the inhibition of folic acid synthesis in bacteria. There is currently no specific information available linking **N,N-diallyl-4-methylbenzenesulfonamide** to this or any other signaling pathway.



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Caption: An illustrative diagram showing the inhibition of the bacterial folic acid synthesis pathway by some sulfonamide drugs.

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References

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